

Application Notes and Protocols: 1,3-Diacetoxy-2-(acetoxymethoxy)propane in Medicinal Chemistry

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Compound of Interest

Compound Name: 1,3-Diacetoxy-2-(acetoxymethoxy)propane

Cat. No.: B1313018

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Application Notes

Primary Application: Key Intermediate in Antiviral Drug Synthesis

1,3-Diacetoxy-2-(acetoxymethoxy)propane is a crucial building block in the industrial synthesis of the potent antiviral medication Ganciclovir and its prodrug, Valganciclovir.[1][2] Ganciclovir is a therapeutic agent primarily used for treating cytomegalovirus (CMV) infections, which can be particularly severe in immunocompromised individuals.[1] The significance of **1,3-Diacetoxy-2-(acetoxymethoxy)propane** lies in its role as a precursor to the acyclic side chain of Ganciclovir.[1] This side chain is a structural mimic of deoxyguanosine, a natural component of DNA.[1]

The mechanism of action for Ganciclovir involves its conversion into a triphosphate form within cells infected with a virus.[1] This activated form of the drug then inhibits the viral DNA polymerase, which in turn halts the replication of the virus.[1] The acetoxy groups present in **1,3-Diacetoxy-2-(acetoxymethoxy)propane** serve as protecting groups during the chemical synthesis, enabling the selective formation of the desired chemical bonds to create the final active drug molecule.[1]

Broader Implications in Nucleoside Analog Synthesis

The utility of **1,3-Diacetoxy-2-(acetoxymethoxy)propane** extends beyond Ganciclovir to the synthesis of other acyclic nucleoside analogs, which are a class of antiviral drugs.^[1] Its structure is similar to the side chain of Acyclovir, another prominent antiviral medication.^{[1][3]} This structural similarity underscores the importance of such acyclic synthons in the design and development of new antiviral agents.^[1] The compound's lipophilic nature is advantageous for its solubility in organic solvents, facilitating reactions under anhydrous conditions.^[1]

Data Presentation

Chemical and Physical Properties of **1,3-Diacetoxy-2-(acetoxymethoxy)propane**

Property	Value	Reference
CAS Number	86357-13-3	^{[4][5][6][7]}
Molecular Formula	C10H16O7	^{[3][4][5][6]}
Molecular Weight	248.23 g/mol	^{[3][4][5][6]}
Appearance	Transparent to brown liquid	^{[5][6]}
Density	1.177 g/cm ³	^[4]
Flash Point	134 °C	^[4]
Solubility	Chloroform, Methanol	^[3]
Storage	2°C - 8°C, protect from light	^[4]

Experimental Protocols

Protocol 1: Synthesis of Ganciclovir via Transpurination

This protocol describes a general method for the synthesis of Ganciclovir from **1,3-Diacetoxy-2-(acetoxymethoxy)propane** and a protected guanosine derivative.

Materials:

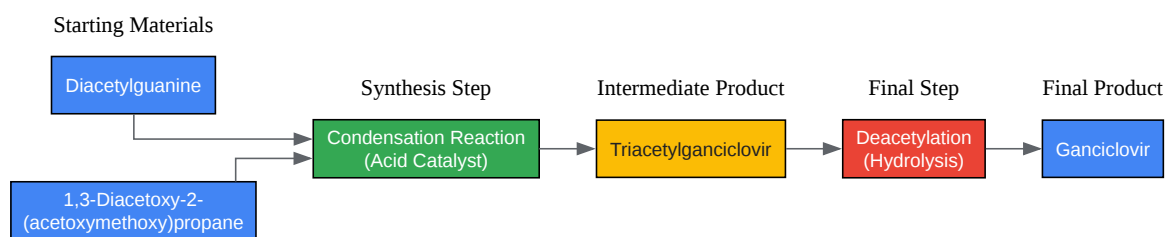
- Fully acetylated guanosine
- 1,3-Diacetoxy-2-(acetoxymethoxy)propane**

- p-toluenesulfonic acid (catalyst)
- Chlorobenzene (solvent)
- Aqueous ammonia

Procedure:

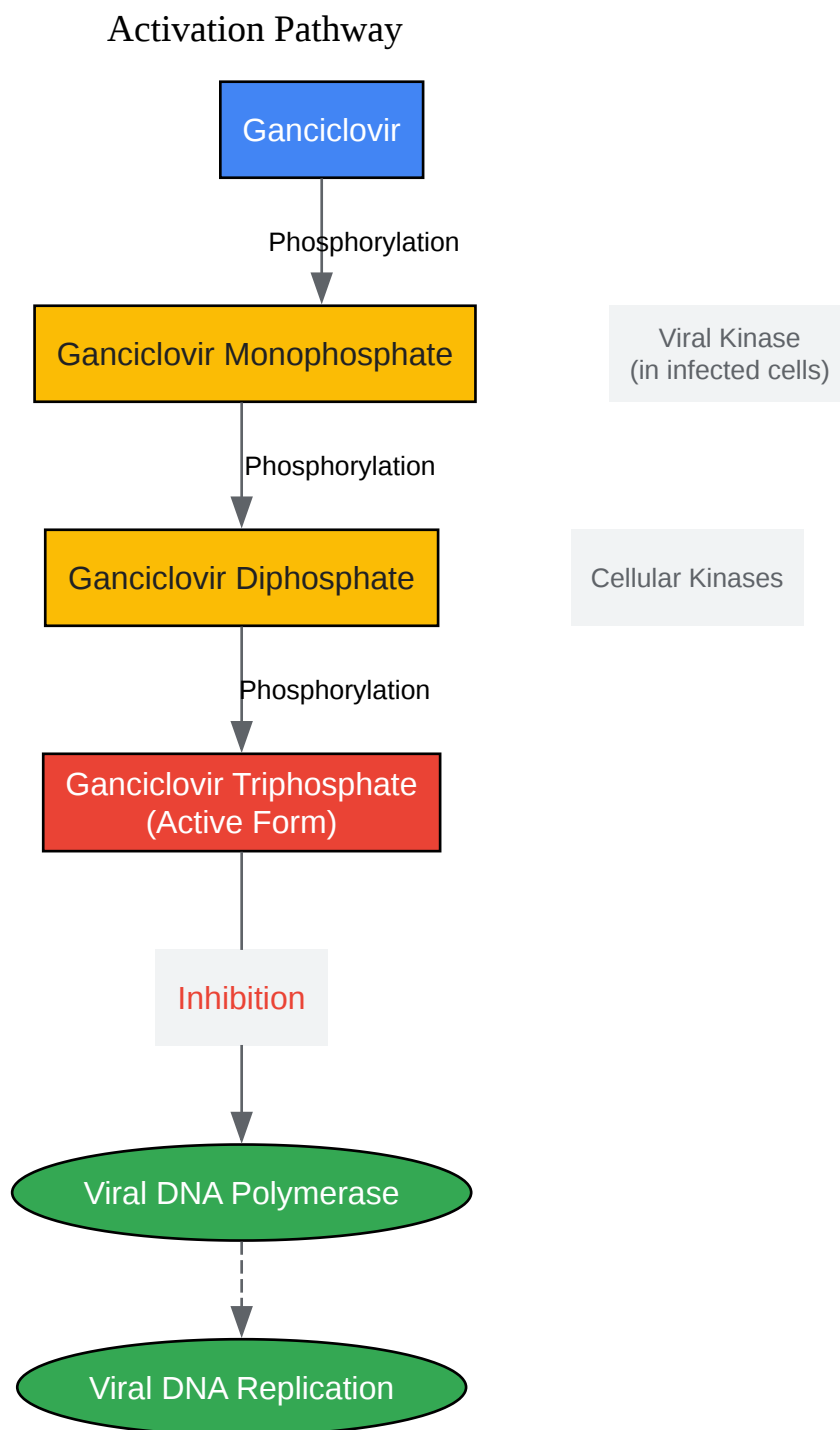
- Transpurination Reaction:
 - In a suitable reaction vessel, dissolve fully acetylated guanosine and **1,3-Diacetoxy-2-(acetoxymethoxy)propane** in chlorobenzene.
 - Add a catalytic amount of p-toluenesulfonic acid to the mixture.
 - Reflux the reaction mixture for approximately 2 hours.[8] This step involves the alkylation of the N-9 position of the guanine ring with the acyclic side chain from **1,3-Diacetoxy-2-(acetoxymethoxy)propane**, leading to the formation of triacetylganciclovir.[1]
 - Monitor the reaction progress using a suitable chromatographic technique (e.g., HPLC).[1]
- Deacetylation:
 - Upon completion of the transpurination reaction, cool the mixture to room temperature.
 - Remove the solvent under reduced pressure.
 - Treat the resulting residue with aqueous ammonia to remove the acetyl protecting groups. [2][8]
- Purification:
 - The crude Ganciclovir can be purified by recrystallization or column chromatography to yield the final product.

Visualizations



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Caption: Synthetic workflow for Ganciclovir production.



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Caption: Ganciclovir's mechanism of action.

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